

# Technical Support Center: Optimizing Tank Mix Compatibility of Nabam

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## Compound of Interest

Compound Name: Nabam

Cat. No.: B031027

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This technical support center provides researchers, scientists, and drug development professionals with essential information for optimizing the tank mix compatibility of **Nabam** with other pesticides. The following troubleshooting guides and frequently asked questions (FAQs) address specific issues that may arise during experimental procedures.

## Frequently Asked Questions (FAQs)

1. What is **Nabam** and what are its key chemical properties relevant to tank mixing?

**Nabam** is a fungicide belonging to the ethylene bisdithiocarbamate (EBDC) class of pesticides[1][2]. It is the disodium salt of ethylenebis(dithiocarbamic acid) and is used to control a variety of fungal diseases on crops[3][4]. For tank mixing purposes, its most critical chemical properties are:

- **High Water Solubility:** **Nabam** is readily soluble in water[2].
- **pH Sensitivity:** It is unstable in acidic conditions and undergoes rapid hydrolysis. The rate of degradation increases as the pH drops[5].
- **Incompatibility with Certain Chemical Classes:** **Nabam** is chemically incompatible with acids, peroxides, and acid halides.
- **Reaction with Metal Ions:** **Nabam** can react with metal ions. For instance, when mixed with zinc sulfate, it is converted to the fungicide zineb[4]. This indicates a potential for

incompatibility with other metal-containing pesticides.

- Degradation: **Nabam** degrades in the presence of light, moisture, and heat. Its primary degradation product is ethylenethiourea (ETU), which is a substance with its own toxicological considerations[1][6].

## 2. What are the common signs of tank mix incompatibility with **Nabam**?

Incompatibility can manifest in several ways, ranging from obvious physical changes to more subtle chemical interactions that reduce efficacy.

- Physical Incompatibility:
  - Precipitate Formation: The formation of solid particles that may settle at the bottom or float on the surface of the tank mix. This can lead to clogged nozzles and uneven application.
  - Flocculation: The clumping of pesticide particles, resulting in a "cottage cheese" like appearance.
  - Phase Separation: The separation of the tank mix into distinct layers, often seen when mixing emulsifiable concentrates (ECs) with aqueous solutions.
  - Changes in Viscosity: The mixture may become thicker (gel-like) or thinner than the individual components.
  - Excessive Foaming: While some foaming is normal, excessive and persistent foam can indicate an incompatibility issue.
- Chemical Incompatibility:
  - Reduced Efficacy: The chemical reaction between **Nabam** and another pesticide can lead to the degradation of one or both active ingredients, resulting in poor pest or disease control.
  - Phytotoxicity: The tank mix may become more toxic to the target crop than the individual components, leading to leaf burn, stunting, or other forms of plant injury.

- Heat Generation: An exothermic reaction may occur upon mixing, indicating a chemical reaction is taking place.

### 3. What is the "W.A.L.E.S." method and how does it apply to tank mixing **Nabam**?

The W.A.L.E.S. acronym is a widely recognized guideline for the proper order of adding different pesticide formulations to a spray tank to minimize compatibility issues[7][8]. Following this sequence helps to ensure that each product is properly dispersed and suspended before the next is added.

The W.A.L.E.S. Mixing Order:

- W - Wettable Powders and Water-Dispersible Granules (WP, WDG): Add these to the tank first when it is about half full of water. Allow them to fully disperse with agitation.
- A - Agitate: Ensure the initial products are fully mixed before proceeding.
- L - Liquid Flowables and Suspensions (F, SC): Add these formulations next.
- E - Emulsifiable Concentrates (EC): These are added after the solid and flowable formulations are well mixed.
- S - Surfactants and Solutions (S, SL): Add any adjuvants or soluble liquid formulations last.

When preparing a tank mix with **Nabam**, which is a soluble liquid, it would typically be added towards the end of the mixing sequence, before any final adjuvants. However, always refer to the specific product labels for any deviations from this general rule.

## Troubleshooting Guides

This section provides solutions to common problems encountered when tank-mixing **Nabam**.

Problem	Potential Cause	Troubleshooting Steps
Formation of a solid precipitate after mixing Nabam.	Chemical Incompatibility: Nabam may be reacting with an acidic pesticide, a metal-containing fungicide (e.g., copper-based products), or a pesticide containing acid halides or peroxides.	1. Check the pH of the tank mix partner. If it is acidic, it is likely incompatible with Nabam. 2. Avoid mixing Nabam with copper-based fungicides unless specifically recommended by the manufacturer. 3. Perform a jar test before mixing in the spray tank to confirm physical compatibility. 4. Consult the product labels of all tank mix partners for any stated incompatibilities.
Reduced fungicidal efficacy of the tank mix.	Chemical Degradation: The tank mix environment (e.g., low pH) may be causing the rapid hydrolysis of Nabam. An antagonistic chemical reaction with the other pesticide could also be occurring.	1. Measure the pH of the final tank mix. If the pH is below 7, the stability of Nabam will be compromised. Consider using a buffering agent to raise the pH if compatible with all tank mix partners. 2. Review the chemical classes of the tank mix partners. Avoid mixing with pesticides known to be highly reactive. 3. Apply the tank mix promptly after preparation to minimize the time for potential degradation.
Phytotoxicity observed on the target crop after application.	Synergistic Effect or Formation of a Toxic Byproduct: The combination of Nabam and another pesticide may be more toxic to the plant than either product alone. This can be	1. Discontinue the use of that specific tank mix combination. 2. Conduct a small-scale test on a few plants before treating a larger area. 3. Review the adjuvants being used. Some adjuvants can increase the

	exacerbated by certain adjuvants.	penetration of pesticides into the plant, potentially leading to phytotoxicity. Try a different adjuvant or omit it if not essential.
The tank mix appears oily or separates into layers.	Physical Incompatibility: This often occurs when mixing emulsifiable concentrates (ECs) with water-soluble formulations like Nabam without proper mixing procedure.	1. Ensure the correct mixing order is followed (W.A.L.E.S. method). ECs should be added after water-soluble products are fully dissolved. 2. Maintain constant agitation throughout the mixing process and during application. 3. Consider using a compatibility agent if the problem persists, after verifying its compatibility with all products in a jar test.

## Experimental Protocols

### Jar Test for Assessing Physical Compatibility

This protocol provides a standardized method for determining the physical compatibility of a proposed tank mix on a small scale before committing to a full-scale mix.

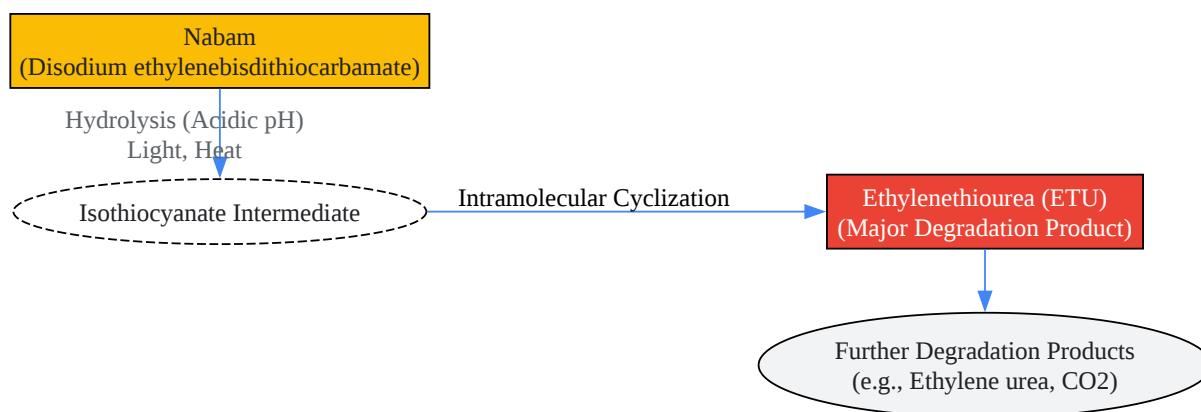
Materials:

- A clean, clear glass jar with a lid (quart or liter size is ideal)
- The pesticides to be tested, in their commercial formulations
- The same water source that will be used for the actual spray application
- Pipettes or graduated cylinders for accurate measurement
- A stopwatch or timer
- Personal Protective Equipment (PPE) as specified on the pesticide labels

### Procedure:

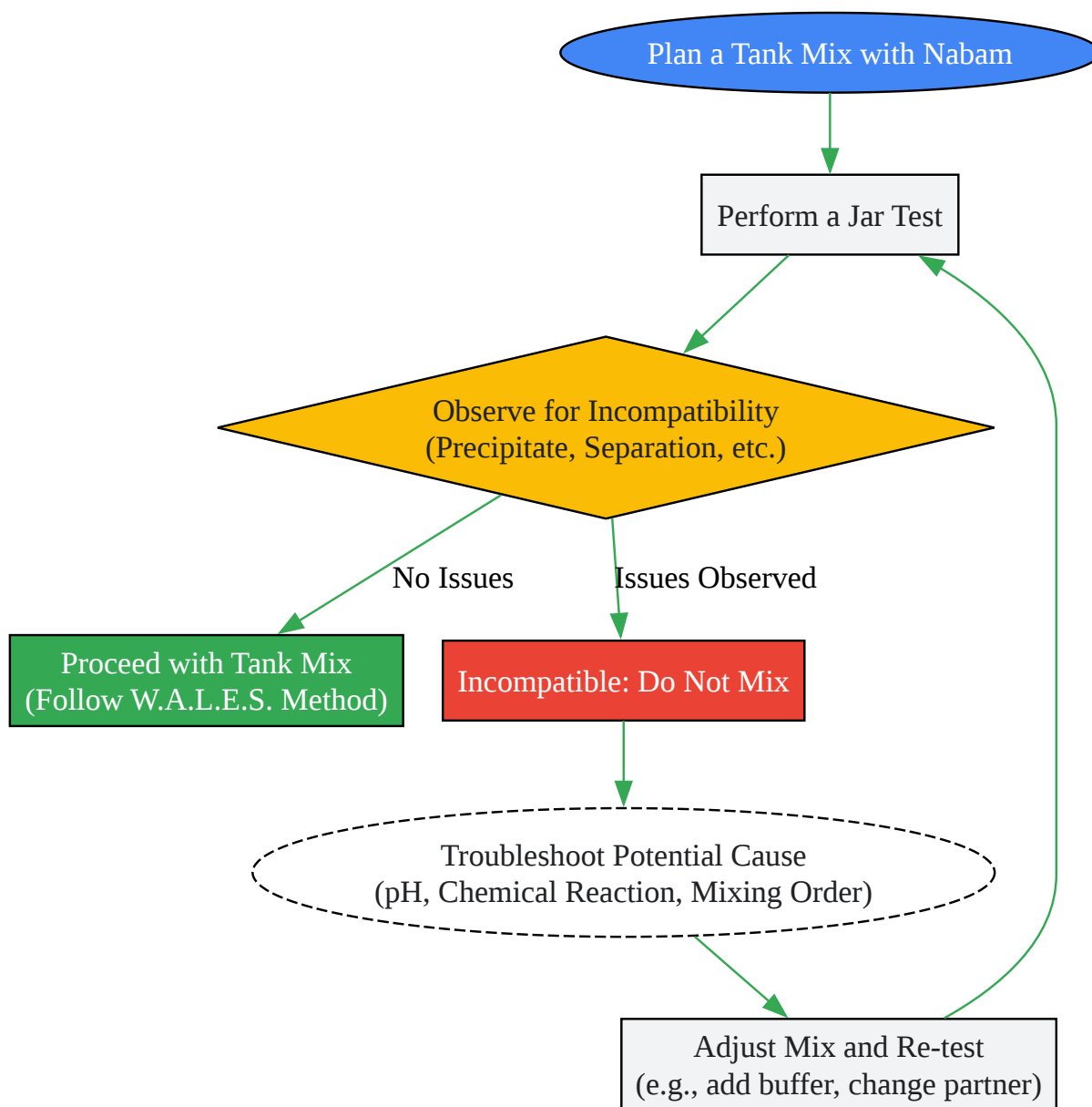
- Fill the jar to the halfway point with the carrier (water).
- Add the components of the proposed tank mix one at a time, in the correct W.A.L.E.S. order. Use amounts of each product that are proportional to the rates you will use in the field. For example, if you are applying 1 pint of product A and 2 pints of product B per 100 gallons of water, you would add 1 ml of product A and 2 ml of product B to 1 liter of water in your jar test.
- Secure the lid and shake the jar vigorously for 15-30 seconds to simulate the agitation in a spray tank.
- Let the jar stand for 15-30 minutes and observe the mixture. Look for any signs of incompatibility such as precipitate formation, flocculation, phase separation, or gelling.
- After the initial observation, invert the jar 10 times and observe if any settled material readily re-suspends.
- If the mixture remains uniform and free of precipitates, the products are likely physically compatible. If any signs of incompatibility are observed, the tank mix should not be used.

## Visualizations



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Caption: Simplified degradation pathway of **Nabam** to Ethylenethiourea (ETU).



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Caption: A logical workflow for troubleshooting **Nabam** tank mix compatibility.

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